

# An In-depth Technical Guide to Trifluorophenylacetonitrile Isomers

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## Compound of Interest

Compound Name: 2,3,5-Trifluorophenylacetonitrile

Cat. No.: B1303387

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A Note on Isomer Specificity: This guide addresses the molecular structure, properties, and synthesis of trifluorophenylacetonitrile, with a focus on the 2,4,5-trifluorophenylacetonitrile isomer due to the limited availability of specific experimental data for **2,3,5-trifluorophenylacetonitrile** in publicly accessible scientific literature. The information presented for the 2,4,5-isomer provides a valuable reference point for researchers and scientists working with related fluorinated phenylacetonitrile compounds.

## Molecular Structure and Weight

Trifluorophenylacetonitriles are organofluorine compounds consisting of a trifluorinated benzene ring attached to an acetonitrile group via a methylene bridge. The molecular formula for all trifluorophenylacetonitrile isomers is  $C_8H_4F_3N$ , and they share a molecular weight of 171.12 g/mol .<sup>[1][2][3]</sup> The positioning of the three fluorine atoms on the phenyl ring defines the specific isomer and influences its chemical and physical properties. The structure of 2,4,5-trifluorophenylacetonitrile contains a benzene ring substituted with fluorine atoms at the 2nd, 4th, and 5th positions.<sup>[1]</sup>

## Physicochemical Properties

The following table summarizes the key quantitative data for 2,4,5-trifluorophenylacetonitrile.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>4</sub> F <sub>3</sub> N
Molecular Weight	171.12 g/mol
CAS Number	220141-74-2
Appearance	Colorless to pale yellow liquid or solid
Density	1.35 g/cm <sup>3</sup>
Refractive Index	1.468

Note: Data presented is for the 2,4,5-trifluorophenylacetonitrile isomer.

## Synthesis of 2,4,5-Trifluorophenylacetonitrile

### Experimental Protocol:

A common method for the synthesis of 2,4,5-trifluorophenylacetonitrile involves the reaction of 2,4,5-trifluorobenzyl chloride with a cyaniding agent in an ionic liquid. This method is advantageous due to its mild reaction conditions and the potential for recycling the ionic liquid, making it an environmentally friendly approach.

### Materials:

- 2,4,5-trifluorobenzyl chloride
- Sodium cyanide (or Potassium cyanide)
- Ionic Liquid (e.g., 1-butyl-3-methylimidazolium hexafluorophosphate)

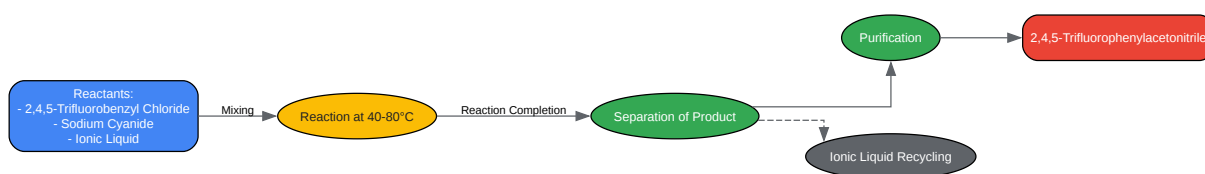
### Procedure:

- In a reaction vessel, dissolve 2,4,5-trifluorobenzyl chloride in the ionic liquid.
- Add the cyaniding agent (e.g., sodium cyanide) to the mixture.
- Heat the reaction mixture to a temperature between 40-80°C.

- Maintain the reaction at this temperature with stirring for a specified period to ensure completion.
- Upon completion, the product, 2,4,5-trifluorophenylacetonitrile, can be separated and purified.

This process offers high purity and stable quality of the final product, making it suitable for applications in pharmaceutical intermediate synthesis.

## Experimental Workflow Diagram



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Caption: Synthesis workflow for 2,4,5-Trifluorophenylacetonitrile.

## Applications in Research and Drug Development

Trifluorophenylacetonitrile derivatives are valuable intermediates in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[1]

- **Pharmaceutical Synthesis:** The presence of fluorine atoms can significantly alter the pharmacokinetic and pharmacodynamic properties of a drug molecule. Fluorine's high electronegativity can influence acidity, basicity, and metabolic stability. Therefore, trifluorinated building blocks like 2,4,5-trifluorophenylacetonitrile are utilized in the development of novel therapeutic agents.
- **Agrochemicals:** These compounds can also serve as precursors for the synthesis of new herbicides and pesticides.[1]

- Material Science: The unique properties imparted by fluorine are also of interest in material science for the creation of specialty polymers and other advanced materials.[1]

Due to the electron-withdrawing nature of the fluorine atoms, the phenyl ring is activated towards certain chemical transformations, making these compounds versatile reagents in organic synthesis.

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## References

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